

Commercial Suppliers and Technical Guide for High-Purity Tetrakis(4-carboxyphenyl)silane

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Compound of Interest		
Compound Name:	Tetrakis(4-carboxyphenyl)silane	
Cat. No.:	B3075037	Get Quote

For researchers, scientists, and drug development professionals seeking high-purity **Tetrakis(4-carboxyphenyl)silane** (CAS No. 10256-84-5), a number of commercial suppliers offer this versatile molecule. This technical guide provides an in-depth overview of its chemical properties, commercial availability, synthesis, quality control, and its potential applications in biomedical research, particularly in the context of drug development.

Commercial Availability

High-purity **Tetrakis(4-carboxyphenyl)silane** is available from several chemical suppliers. Purity levels typically range from 98% to over 99%. Researchers should consult the suppliers' certificates of analysis for detailed purity information and characterization data.

Supplier	Purity	Catalog Number
ChemicalBook	98% - 99%	Varies
Biosynth	>95%	KAA25684
Chemsrc	Varies	10256-84-5
Zhengzhou Gecko Scientific Inc.	Varies	Varies
Tianjin Being Technology Co.	Varies	Varies



Physicochemical Properties

Tetrakis(4-carboxyphenyl)silane is a white to off-white crystalline powder. Its chemical structure, featuring a central silicon atom tetrahedrally bonded to four carboxyphenyl groups, makes it a valuable building block in supramolecular chemistry and materials science.

Property	Value
CAS Number	10256-84-5
Molecular Formula	C28H20O8Si
Molecular Weight	512.5 g/mol
IUPAC Name	4,4',4",4"'-Silanetetrayltetrabenzoic acid
Solubility	Soluble in DMF and DMSO
Storage	Store at room temperature, away from moisture

Experimental Protocols Synthesis of Tetrakis(4-carboxyphenyl)silane

A common synthetic route to **Tetrakis(4-carboxyphenyl)silane** involves a Grignard reaction followed by carboxylation. The following is a generalized protocol based on standard organosilicon chemistry.

Materials:

- Tetrachlorosilane (SiCl₄)
- 4-Bromobenzoic acid
- Magnesium turnings
- Dry tetrahydrofuran (THF)
- Dry ice (solid CO₂)
- Hydrochloric acid (HCl)



· Diethyl ether

Procedure:

- Grignard Reagent Formation: In a flame-dried, three-necked flask under an inert atmosphere
 (e.g., argon or nitrogen), add magnesium turnings. A solution of 4-bromobenzoic acid in dry
 THF is added dropwise to the magnesium turnings with stirring. The reaction is initiated,
 which may require gentle heating. The reaction mixture is stirred until the magnesium is
 consumed, forming the Grignard reagent, 4-(methoxycarbonyl)phenylmagnesium bromide.
- Reaction with Tetrachlorosilane: The freshly prepared Grignard reagent is cooled in an ice bath. A solution of tetrachlorosilane in dry THF is added dropwise to the Grignard reagent with vigorous stirring. The reaction is typically exothermic and should be controlled by the rate of addition. After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for several hours to ensure complete reaction.
- Carboxylation: The reaction mixture is cooled in a dry ice/acetone bath. An excess of crushed dry ice is added portion-wise to the stirred reaction mixture. The dry ice serves as the source of CO₂ for the carboxylation of the aryl-silicon bonds. The mixture is stirred until it reaches room temperature.
- Work-up and Purification: The reaction is quenched by the slow addition of dilute hydrochloric acid. The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by recrystallization from a suitable solvent system, such as an ethanol/water mixture, to yield high-purity Tetrakis(4carboxyphenyl)silane.

Quality Control and Characterization

To ensure the purity and identity of **Tetrakis(4-carboxyphenyl)silane**, a combination of analytical techniques should be employed.



Technique	Expected Results
¹H NMR (in DMSO-d₅)	Aromatic protons will appear as doublets in the range of 7.5-8.5 ppm. The carboxylic acid protons will appear as a broad singlet at higher chemical shifts (>12 ppm).
¹³ C NMR (in DMSO-d ₆)	Signals corresponding to the carboxyl carbons, the silicon-bound aromatic carbons, and the other aromatic carbons are expected in their characteristic regions.
High-Performance Liquid Chromatography (HPLC)	A single major peak should be observed, with the purity calculated from the peak area percentage. The mobile phase and column should be optimized for aromatic carboxylic acids.
Fourier-Transform Infrared Spectroscopy (FTIR)	Characteristic peaks for the C=O stretch of the carboxylic acid (around 1700 cm ⁻¹), the O-H stretch (broad, around 3000 cm ⁻¹), and Si-C bond vibrations will be present.
Elemental Analysis	The experimentally determined percentages of Carbon, Hydrogen, and Oxygen should be within ±0.4% of the calculated theoretical values for C ₂₈ H ₂₀ O ₈ Si.

Applications in Drug Development and Research

Tetrakis(4-carboxyphenyl)silane and its derivatives are being explored for various applications in drug development and biomedical research due to their unique structural and chemical properties.

Role in NF-kB Signaling Pathway Inhibition

While direct evidence for **Tetrakis(4-carboxyphenyl)silane** is emerging, related tetraphenyl compounds have been investigated for their anti-inflammatory properties, which are often mediated through the inhibition of the NF-kB (nuclear factor kappa-light-chain-enhancer of

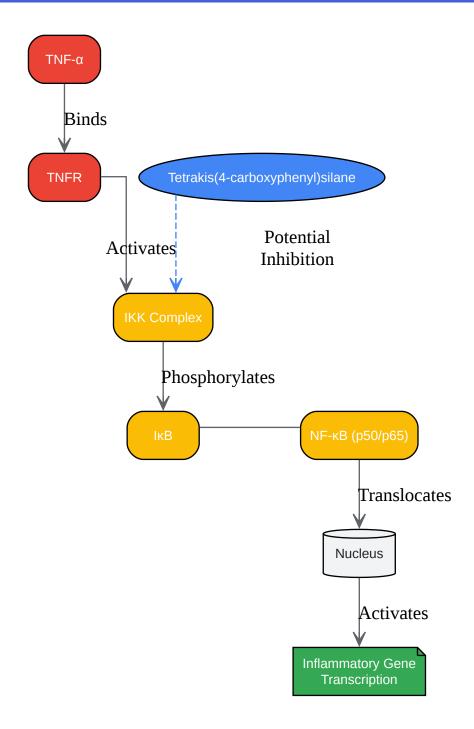




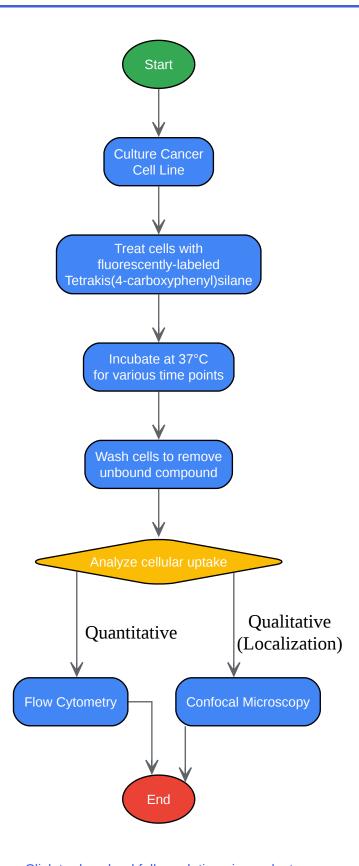


activated B cells) signaling pathway. The NF-κB pathway is a critical regulator of inflammatory responses and is implicated in various diseases, including cancer and autoimmune disorders. [1][2][3][4] It is hypothesized that the rigid, three-dimensional structure of **Tetrakis(4-carboxyphenyl)silane** could allow it to act as a scaffold to present the carboxyphenyl groups in a specific spatial orientation, potentially enabling it to interfere with protein-protein interactions within the NF-κB signaling cascade.









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